

# In-Depth Technical Guide: 4-Hydrazinyl-3-nitrobenzonitrile

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## Compound of Interest

Compound Name: 4-Hydrazinyl-3-nitrobenzonitrile

Cat. No.: B038958

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **4-Hydrazinyl-3-nitrobenzonitrile**, with a focus on its molecular weight. Due to the limited availability of public research on this specific compound, this document currently focuses on its fundamental molecular characteristics. Further research is required to elucidate its experimental applications and potential roles in signaling pathways.

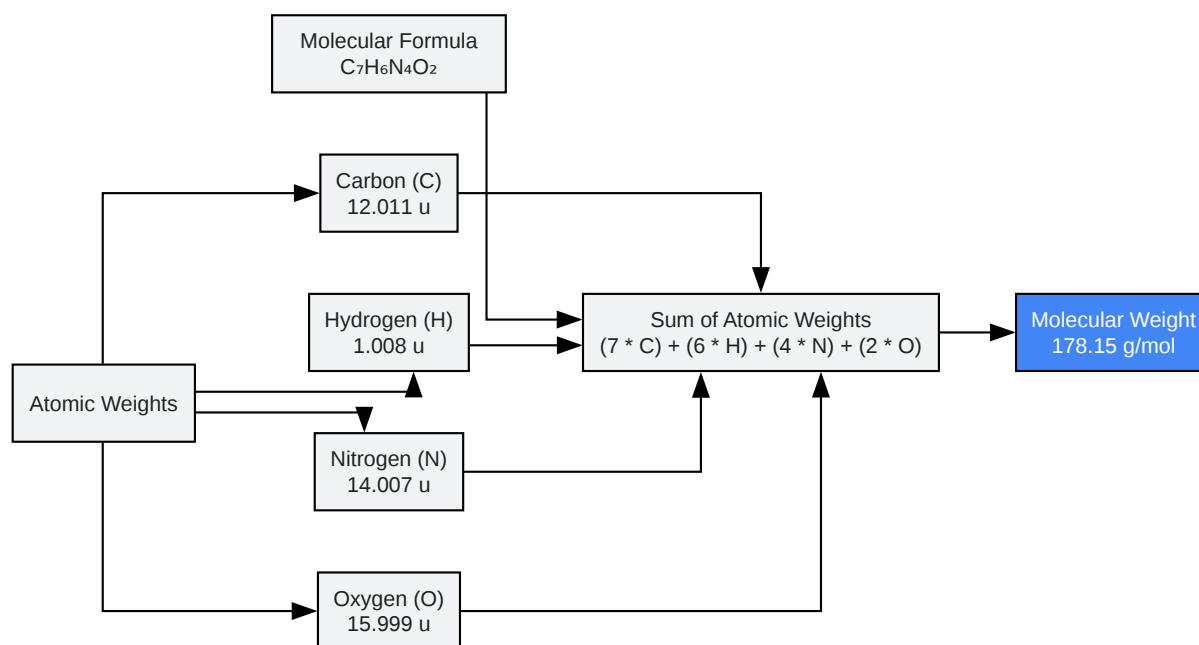
## Core Physicochemical Data

The fundamental quantitative data for **4-Hydrazinyl-3-nitrobenzonitrile** is summarized below. This information is crucial for any experimental design, including reaction stoichiometry and solution preparation.

Property	Value
Molecular Formula	C7H6N4O2
Molecular Weight	178.15 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	124839-61-8 <a href="#">[1]</a> <a href="#">[3]</a>

## Logical Relationship of Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following diagram illustrates the logical workflow for calculating the molecular weight of **4-Hydrazinyl-3-nitrobenzonitrile** based on its molecular formula.



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Caption: Logical workflow for calculating the molecular weight of **4-Hydrazinyl-3-nitrobenzonitrile**.

## Experimental Protocols and Signaling Pathways

A comprehensive search of publicly available scientific literature and databases did not yield specific experimental protocols or established signaling pathways involving **4-Hydrazinyl-3-nitrobenzonitrile**. The primary information available pertains to its identity as a chemical compound available from various suppliers.

This suggests that the compound is likely a novel or niche reagent. Researchers interested in its potential applications would need to develop and validate their own experimental methodologies.

Future research could explore its use as:

- A building block in synthetic organic chemistry.
- A potential ligand for biological targets, given its functional groups.
- A scaffold for the development of novel therapeutic agents.

As research on **4-Hydrazinyl-3-nitrobenzonitrile** becomes available, this guide will be updated to include detailed experimental workflows and diagrams of any elucidated signaling pathways.

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## References

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- 2. 4-HYDRAZINO-3-NITROBENZONITRILE synthesis - chemicalbook [chemicalbook.com]
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